

A Comprehensive Technical Guide to p-Bromomandelic Acid

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Compound of Interest

Compound Name: *p*-Bromomandelic acid, (+)-

CAS No.: 123484-90-2

Cat. No.: B1298556

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of *p*-Bromomandelic acid, a significant molecule in synthetic chemistry and pharmaceutical development. This document details its chemical identity, physicochemical properties, relevant experimental protocols, and its applications, particularly in the synthesis of chiral compounds.

Chemical Identity and Properties

p-Bromomandelic acid, also known as 4-Bromomandelic acid, is a derivative of mandelic acid. [1][2][3] Its chemical structure features a bromine atom at the para-position of the phenyl ring.

CAS Number: 6940-50-7 [1][2][3]

Molecular Formula: $C_8H_7BrO_3$ [1][2][3]

Physicochemical Data

The following table summarizes the key physicochemical properties of *p*-Bromomandelic acid.

Property	Value	Reference(s)
Molecular Weight	231.05 g/mol	[1]
Appearance	White to beige crystalline powder or flakes	[1]
Melting Point	116-118 °C	[1]
Boiling Point	397.5 ± 27.0 °C (Predicted)	[1]
Solubility	Slightly soluble in water. Soluble in ethanol, ether, acetic acid, hot benzene, and hot chloroform.	[1]
pKa	3.14 ± 0.10 (Predicted)	[3]

Toxicological and Safety Information

Detailed toxicological data such as LD50 for p-Bromomandelic acid is not readily available. However, it is classified as an irritant.[1][4]

- Hazard Statements: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[3][4]
- Precautionary Measures: Use in a well-ventilated area, wear protective gloves, clothing, and eye protection. Avoid breathing dust.[4]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of p-Bromomandelic acid are crucial for its application in research and development.

Synthesis of Racemic p-Bromomandelic Acid

A common route for the synthesis of mandelic acid derivatives involves the reaction of a corresponding benzaldehyde with a cyanide source, followed by hydrolysis. The following is a general procedure adapted for p-Bromomandelic acid.

Materials:

- 4-Bromobenzaldehyde
- Sodium cyanide (NaCN) or Potassium cyanide (KCN)
- Sodium bisulfite (NaHSO_3)
- Hydrochloric acid (HCl)
- Organic solvent (e.g., diethyl ether or ethyl acetate)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Cyanohydrin Formation:** In a well-ventilated fume hood, dissolve 4-Bromobenzaldehyde in a suitable solvent. Add a solution of sodium cyanide to the aldehyde solution. Subsequently, slowly add a solution of sodium bisulfite. The reaction mixture is stirred at a controlled temperature to form the corresponding cyanohydrin.
- **Hydrolysis:** The crude cyanohydrin is then subjected to acidic hydrolysis. Concentrated hydrochloric acid is added, and the mixture is heated to hydrolyze the nitrile group to a carboxylic acid.
- **Extraction and Purification:** After hydrolysis, the reaction mixture is cooled, and the product is extracted with an organic solvent like diethyl ether. The organic layers are combined, dried over an anhydrous drying agent (e.g., MgSO_4), and the solvent is evaporated under reduced pressure. The crude p-Bromomandelic acid can be further purified by recrystallization from a suitable solvent system (e.g., benzene).

Chiral Resolution of ($\pm$)-p-Bromomandelic Acid

The separation of enantiomers is critical for the use of p-Bromomandelic acid in the synthesis of chiral drugs. One effective method is through diastereomeric salt formation. A specific protocol for the resolution of ($\pm$)-4-bromomandelic acid using levetiracetam has been reported.

[5]

Materials:

- Racemic ($\pm$)-4-bromomandelic acid (4-BrMA)
- Levetiracetam (LEV) as the resolving agent
- Acetonitrile
- Filtration apparatus

Procedure:

- **Dissolution:** Dissolve racemic 4-bromomandelic acid (1.0 equivalents) and levetiracetam (0.5 equivalents) in acetonitrile at an elevated temperature (e.g., reflux) with stirring to ensure complete dissolution.
- **Crystallization:** Slowly cool the solution to room temperature to induce crystallization of the less soluble diastereomeric salt. Seeding with a small crystal of the desired diastereomeric salt may be beneficial. The solution is then typically cooled to a lower temperature (e.g., -15°C) and allowed to stand for an extended period (e.g., 14 days) to maximize the yield of the crystalline salt.
- **Isolation:** Collect the precipitated crystals by vacuum filtration and wash them with a small amount of cold acetonitrile. The collected solid is the diastereomeric salt of one enantiomer of 4-bromomandelic acid.
- **Liberation of the Enantiomer:** The resolved enantiomer can be liberated from the diastereomeric salt by treatment with an acid (to protonate the carboxylate) and subsequent extraction into an organic solvent. The resolving agent can be recovered from the aqueous layer. The other enantiomer remains in the mother liquor and can be recovered and racemized for reuse.

Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

Chiral HPLC is a standard method for determining the enantiomeric purity of p-Bromomandelic acid.

Instrumentation and Conditions (Example):

- **HPLC System:** A standard HPLC system with a UV detector.
- **Chiral Column:** A suitable chiral stationary phase, for example, a CHIRALPAK® IC column (250 mm × 4.6 mm, 5 μm).^[2]
- **Mobile Phase:** A mixture of n-hexane and an alcohol (e.g., ethanol or isopropanol) with a small percentage of an acidic modifier like trifluoroacetic acid (TFA) (e.g., 0.1%).^[2] The exact ratio will need to be optimized for baseline separation.
- **Flow Rate:** Typically around 0.8 to 1.0 mL/min.^[2]
- **Detection:** UV detection at a wavelength where the compound absorbs, for instance, 230 nm.^[2]
- **Injection Volume:** 10 μL.^[2]

Procedure:

- **Sample Preparation:** Prepare a solution of the p-Bromomandelic acid sample in the mobile phase at a known concentration.
- **Analysis:** Inject the sample onto the HPLC system and record the chromatogram. The two enantiomers should elute at different retention times.
- **Quantification:** The enantiomeric excess (% ee) can be calculated from the peak areas of the two enantiomers using the formula: $\% ee = \frac{[|Area_1 - Area_2|]}{(Area_1 + Area_2)} \times 100$.

Applications in Drug Development and Synthesis

Mandelic acid and its derivatives are valuable chiral building blocks in the pharmaceutical industry.^{[6][7]} Their enantiomerically pure forms are crucial for the synthesis of single-enantiomer drugs, as different enantiomers can have vastly different pharmacological and toxicological profiles.^[8]

p-Bromomandelic acid serves as a key intermediate in the synthesis of more complex molecules. For instance, derivatives of 4-substituted mandelic acids containing a 1,3,4-

oxadiazole moiety have been designed and synthesized, showing promising in vitro antifungal activity against various pathogenic fungi.[9]

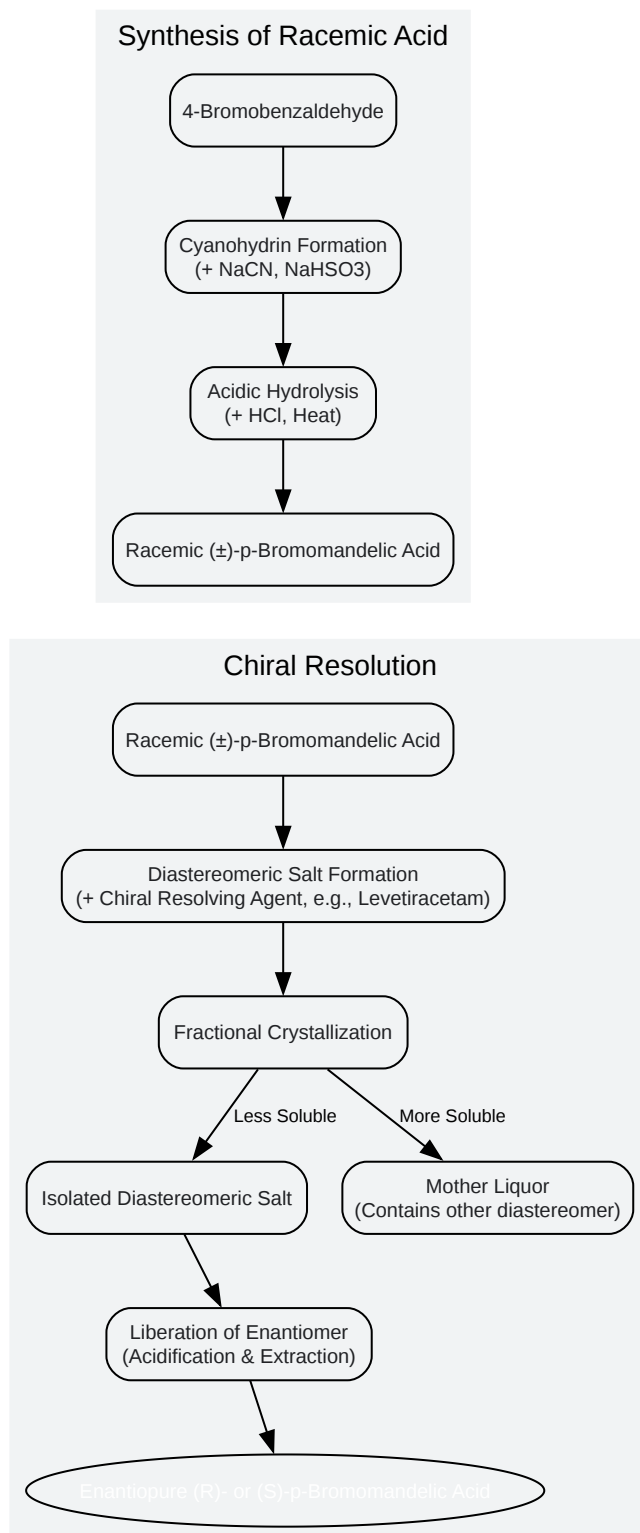
The primary utility of enantiomerically pure p-bromomandelic acid lies in its role as a chiral resolving agent for racemic amines and alcohols and as a precursor for the asymmetric synthesis of active pharmaceutical ingredients (APIs).

Visualizations

General Synthesis and Resolution Workflow

The following diagram illustrates a general workflow for the synthesis and subsequent chiral resolution of p-Bromomandelic acid.

General Workflow for Enantiopure p-Bromomandelic Acid



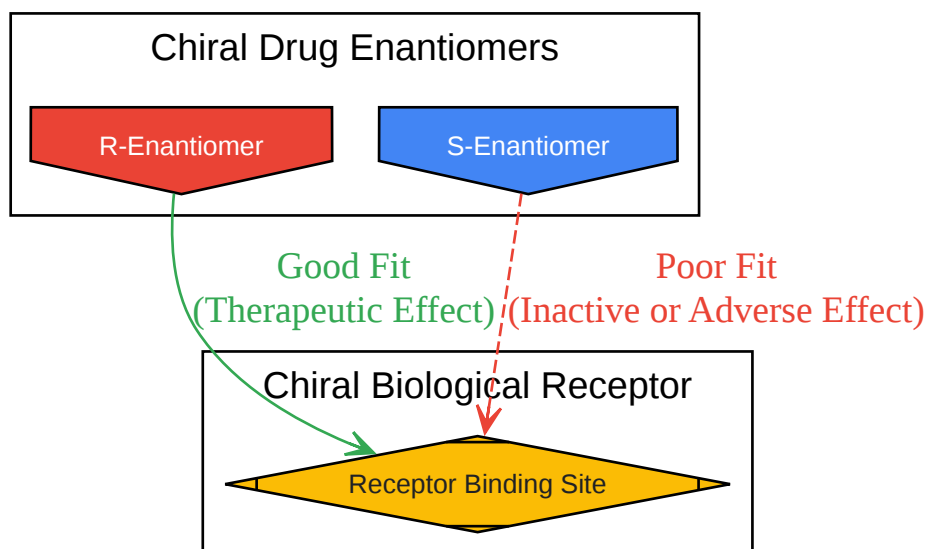
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Caption: Workflow for the synthesis and chiral resolution of p-Bromomandelic acid.

The Importance of Chirality in Drug Action

The following diagram illustrates the concept of enantioselectivity in drug-receptor interactions, highlighting the importance of using single-enantiomer compounds like resolved p-Bromomandelic acid in drug synthesis.

Conceptual Diagram of Enantioselective Drug-Receptor Interaction



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Caption: Enantiomers interacting differently with a chiral biological receptor.

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